

Physical properties of 3-Chloro-4-fluorobenzonitrile (melting point, boiling point)

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Compound of Interest

Compound Name: 3-Chloro-4-fluorobenzonitrile

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Technical Guide: Physicochemical Characterization of 3-Chloro-4-fluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-4-fluorobenzonitrile is a key building block in the synthesis of a wide range of pharmaceutical and agrochemical compounds. Its halogenated benzonitrile structure is of significant interest to medicinal chemists and material scientists. A precise understanding of its fundamental physical properties, such as melting and boiling points, is crucial for its application in process development, quality control, and chemical synthesis. This document provides a concise overview of these properties and outlines a general methodology for their experimental determination.

Core Physical Properties

The physical state of **3-Chloro-4-fluorobenzonitrile** under standard conditions is a white to off-white crystalline powder.^{[1][2]} The key thermal properties are summarized in the table below.

Physical Property	Value	Notes
Melting Point	67-74 °C	The range indicates slight variations based on purity. [1] [3] [4]
	69-71 °C	As cited in literature.
Boiling Point	135 °C	Measured at a reduced pressure of 65 mmHg. [1]

Experimental Protocols

While specific experimental details from the original characterization of **3-Chloro-4-fluorobenzonitrile** are not publicly detailed, the following represents a standard and widely accepted methodology for determining the melting and boiling points of a crystalline organic compound.

Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. This is a key indicator of purity.

- **Sample Preparation:** A small, representative sample of **3-Chloro-4-fluorobenzonitrile** is finely ground to a powder. This powder is then carefully packed into a capillary tube to a depth of 2-3 mm.
- **Instrumentation:** A calibrated digital melting point apparatus is used. The apparatus typically consists of a heated block with a sample holder, a thermometer or temperature probe, and a viewing lens or camera.
- **Measurement:**
 - The capillary tube containing the sample is placed in the heating block.
 - The temperature is increased at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.

- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point.
- The reported melting point is the range between these two temperatures.

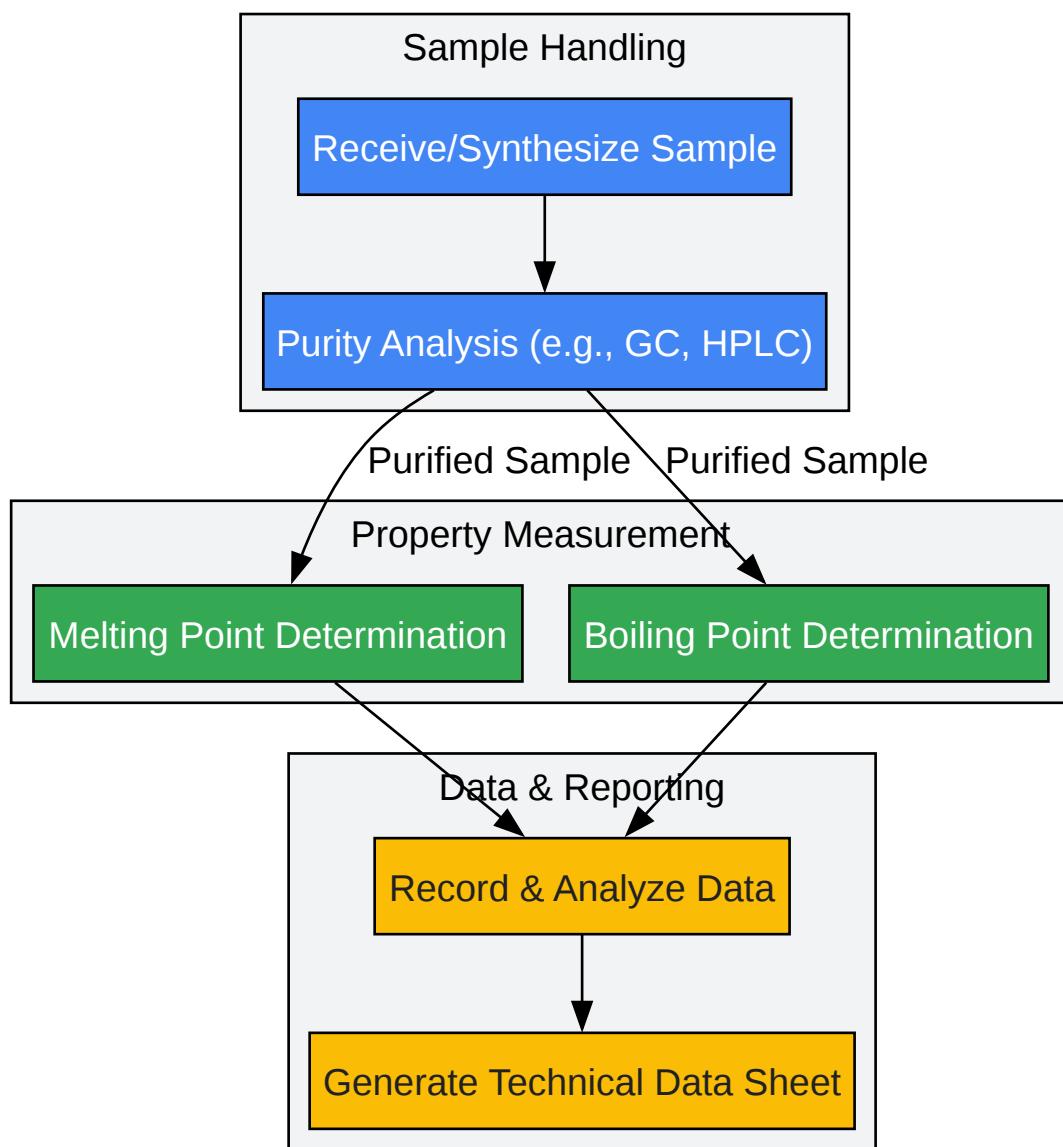
Determination of Boiling Point under Reduced Pressure

For compounds that may decompose at their atmospheric boiling point, the boiling point is often determined at a reduced pressure.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a small distillation flask, a condenser, a receiving flask, and a connection to a vacuum pump. A thermometer is placed such that the top of the bulb is level with the side arm of the distillation flask.
- Procedure:
 - A small amount of **3-Chloro-4-fluorobenzonitrile** is placed in the distillation flask along with a boiling chip or magnetic stirrer to ensure smooth boiling.
 - The system is evacuated to the desired pressure (e.g., 65 mmHg), which is monitored with a manometer.
 - The flask is gently heated.
 - The temperature is recorded when the liquid boils and a stable ring of condensing vapor is established on the thermometer bulb. This temperature is the boiling point at that specific pressure.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the characterization of the physical properties of a chemical sample like **3-Chloro-4-fluorobenzonitrile**.



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Caption: Workflow for Physical Property Characterization.

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